

Essential Safety and Logistical Guidance for Handling N-Acetyl-DL-alanine-d7

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Compound of Interest

Compound Name: N-Acetyl-DL-alanine-d7

Cat. No.: B12422466

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For researchers, scientists, and drug development professionals, meticulous adherence to safety protocols is paramount for both personal safety and research integrity. This guide provides comprehensive, immediate, and essential safety and logistical information for the handling and disposal of **N-Acetyl-DL-alanine-d7**. While specific data for the deuterated form is not readily available, the following procedures are based on the safety profiles of the closely related, non-deuterated compounds N-Acetyl-DL-alanine, N-Acetyl-L-alanine, and N-Acetyl-D-alanine, which are not classified as hazardous substances.^{[1][2][3]}

Personal Protective Equipment (PPE)

When handling **N-Acetyl-DL-alanine-d7**, particularly in its solid, powdered form, the primary safety concerns are the prevention of skin and eye contact, and the inhalation of dust.^[4] The following table summarizes the recommended PPE to mitigate these risks.

Protection Type	Specific PPE	Standard/Specification	Purpose
Eye Protection	Safety glasses with side shields or goggles	OSHA 29 CFR 1910.133 or European Standard EN166	To prevent eye contact with airborne powder. [1] [4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	EN 374	To prevent direct skin contact. [4]
Body Protection	Laboratory coat or other protective clothing	N/A	To prevent contamination of personal clothing. [4]
Respiratory Protection	NIOSH (US) or EN 143 (EU) approved particulate filter respirator (e.g., N95)	Recommended when there is a likelihood of dust formation. [4] [5]	

Operational Plan: Safe Handling Protocol

Adherence to a standardized operational workflow is critical for minimizing exposure and ensuring a safe laboratory environment.

Experimental Workflow: From Receipt to Storage

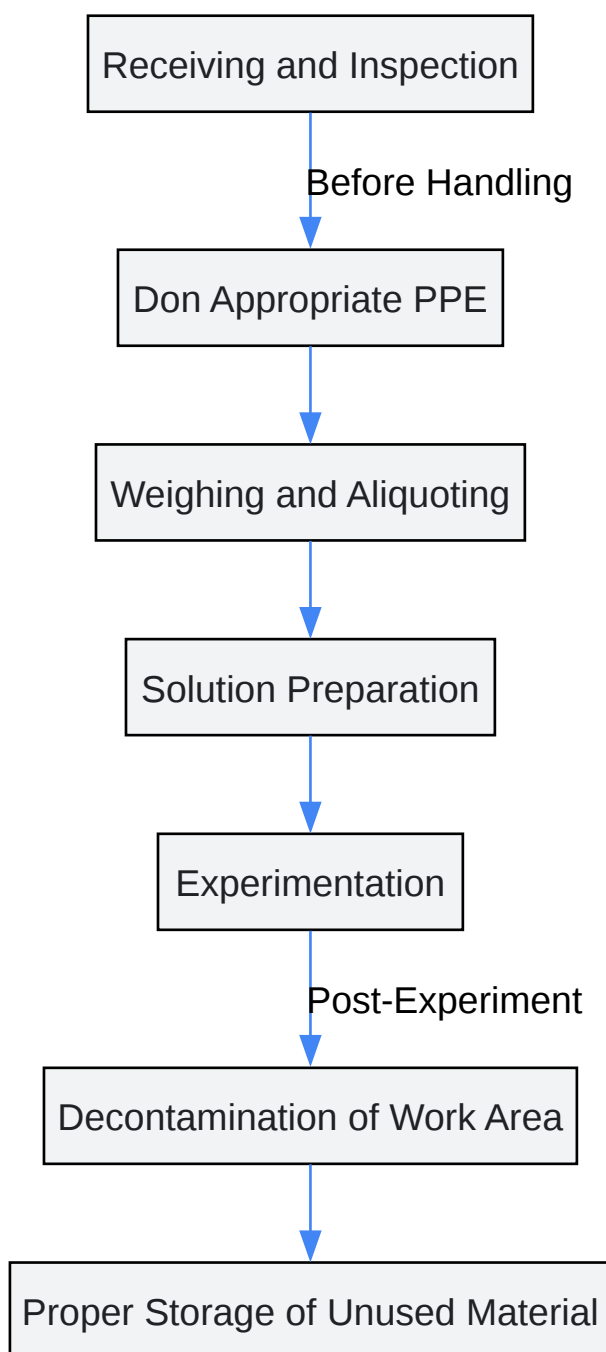


Figure 1: Operational Workflow for N-Acetyl-DL-alanine-d7

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Figure 1: Operational Workflow for N-Acetyl-DL-alanine-d7

Step-by-Step Handling Procedure:

- Receiving and Inspection: Upon receipt, visually inspect the container for any damage or leaks.
- Don Appropriate PPE: Before opening the container, put on all recommended personal protective equipment as detailed in the PPE table.
- Weighing and Aliquoting: If possible, conduct weighing and aliquoting in a chemical fume hood or a designated area with good ventilation to minimize dust inhalation.^[5] Use appropriate tools (e.g., spatulas, weighing paper).
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing and dust generation.
- Experimentation: Handle the compound and any prepared solutions in a well-ventilated area.^[6] Avoid direct contact with skin and eyes.^[6]
- Decontamination of Work Area: After handling, thoroughly clean and decontaminate the work surfaces.
- Proper Storage of Unused Material: Store the remaining **N-Acetyl-DL-alanine-d7** in a tightly sealed container in a cool, dry, and well-ventilated place.^[5]^[7] Recommended storage temperature is between 2-8°C.^[5]^[7]

Disposal Plan

Proper disposal of **N-Acetyl-DL-alanine-d7** and its containers is crucial for environmental safety and regulatory compliance.

Disposal Decision Workflow

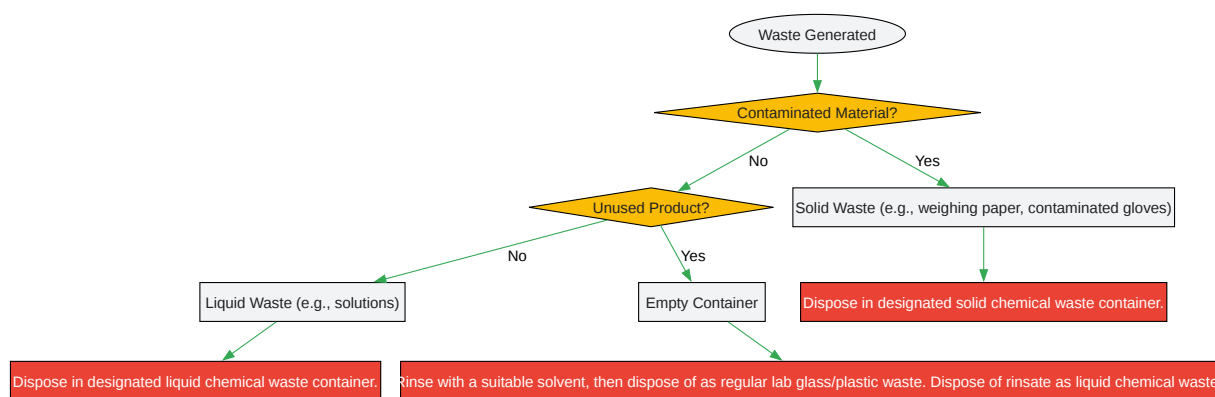


Figure 2: Disposal Decision Workflow

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Figure 2: Disposal Decision Workflow

Step-by-Step Disposal Protocol:

- Waste Characterization: **N-Acetyl-DL-alanine-d7** is not classified as a hazardous substance, so it can generally be disposed of as non-hazardous chemical waste.[1][3] However, always consult your institution's specific waste disposal guidelines.
- Solid Waste: Collect unused or surplus material, as well as any contaminated disposables (e.g., weighing paper, gloves), in a suitable, labeled container for solid chemical waste.[5]
- Liquid Waste: Collect solutions of **N-Acetyl-DL-alanine-d7** in a designated container for non-hazardous aqueous waste. Do not pour down the drain unless permitted by local

regulations.

- Empty Containers: Rinse empty containers with a suitable solvent (e.g., water). Dispose of the rinsate as liquid chemical waste. The cleaned container can then be disposed of as regular laboratory glass or plastic waste.[4]

Quantitative Data

The following table summarizes the known physical and chemical properties of the closely related compound, N-Acetyl-L-alanine, which can be used as a reference.

Property	Value
Molecular Formula	C5H9NO3
Molecular Weight	131.13 g/mol
Appearance	White Crystalline Solid
Melting Point	122 - 128 °C / 251.6 - 262.4 °F[1]
Solubility	Information not readily available
Storage Temperature	2 - 8 °C[5][7]

By following these guidelines, researchers can handle **N-Acetyl-DL-alanine-d7** safely and effectively, ensuring a secure and compliant laboratory environment.

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